

# Application Note: Mass Spectrometry Fragmentation Profiling of 2-Desisopropyl-2-ethyl Ritonavir

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## Compound of Interest

Compound Name: 2-Desisopropyl-2-ethyl Ritonavir

CAS No.: 165315-26-4

Cat. No.: B137741

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## Executive Summary & Scientific Rationale

In the development of Ritonavir, a potent HIV protease inhibitor, strict control of impurities is mandated by regulatory bodies (ICH Q3A/Q3B). **2-Desisopropyl-2-ethyl Ritonavir** (Formula:

) is a known pharmacopeial impurity (EP Impurity I, USP Impurity F) arising from the use of ethyl-substituted starting materials instead of the isopropyl analogs during thiazole synthesis.[1][2][3]

The Analytical Challenge: While Ritonavir and this impurity share a highly similar backbone, they differ by a single methylene moiety (

), resulting in a mass difference of 14 Da.[1][2] However, relying solely on intact mass (

) is insufficient for definitive structural assignment, as other potential isomers (e.g., methylation variations) could mimic this mass shift.[1][2]

The Solution: This protocol utilizes Collision-Induced Dissociation (CID) fragmentation to map the specific location of the modification. By comparing the fragmentation pattern of the impurity against the Ritonavir parent standard, we establish a self-validating identification system:

- Retention Time Logic: The impurity (Ethyl) is less hydrophobic than Ritonavir (Isopropyl) and typically elutes earlier on Reverse Phase (C18) columns.[\[2\]](#)
- Diagnostic Mass Shift: The modification is localized to the "left-side" thiazolyl-valine moiety. [\[1\]](#)[\[2\]](#) Consequently, N-terminal fragments shift by -14 Da, while C-terminal fragments remain isobaric to the parent.[\[1\]](#)[\[2\]](#)

## Chemical Structure & Properties[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

| Feature           | Ritonavir (Parent)      | 2-Desisopropyl-2-ethyl Ritonavir (Impurity) |
|-------------------|-------------------------|---------------------------------------------|
| CAS Number        | 155213-67-5             | 165315-26-4                                 |
| Formula           |                         |                                             |
| Monoisotopic Mass | 720.3127 Da             | 706.2971 Da                                 |
| Precursor Ion     | m/z 721.3               | m/z 707.3                                   |
| Key Modification  | 2-Isopropyl-4-thiazolyl | 2-Ethyl-4-thiazolyl                         |

## Experimental Protocol

### Sample Preparation[\[9\]](#)

- Stock Solution: Dissolve 1 mg of the reference standard in 1 mL Methanol (1 mg/mL).
- Working Solution: Dilute to 1 µg/mL in 50:50 Acetonitrile:Water (0.1% Formic Acid).
- System Suitability: Prepare a mixture containing 1 µg/mL Ritonavir and 1 µg/mL Impurity I to verify chromatographic resolution.

## LC-MS Conditions

This method is optimized for a Triple Quadrupole (QqQ) or Q-TOF system.[1][2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100 x 2.1 mm, 1.8  $\mu$ m).[2]
- Mobile Phase A: Water + 0.1% Formic Acid (or 5mM Ammonium Formate for pH stability).[2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[4]
- Gradient:
  - 0-1 min: 30% B[1][2]
  - 1-10 min: 30% -> 95% B (Linear)[1][2]
  - 10-12 min: 95% B[1][2]
- Flow Rate: 0.3 mL/min.
- Ionization: Electrospray Ionization (ESI), Positive Mode.[2][4]
- Source Voltage: +4500 V.
- Collision Energy (CE): Ramp 20-40 eV (crucial to observe both primary and secondary fragments).[1][2]

## Fragmentation Analysis & Mechanism

The fragmentation of Ritonavir is driven by the cleavage of the urea/amide backbone. Understanding this pathway is the key to identifying the impurity.

### The Ritonavir Baseline (Parent)

When precursor  $m/z$  721 is subjected to CID, it yields two primary diagnostic ions:

- $m/z$  296: Corresponds to the N-terminal side (Isopropyl-thiazolyl-methyl-N-methyl-urea-valine moiety).[1][2]
- $m/z$  426: Corresponds to the C-terminal side (The remaining core containing the Phe-Phe-Thiazole chain).[1][2]

## The Impurity Fingerprint

The "2-Desisopropyl-2-ethyl" modification is located specifically on the N-terminal thiazole ring.  
[\[1\]](#)[\[2\]](#)

- Prediction: The N-terminal fragment (m/z 296) must lose a group (14 Da), shifting to m/z 282.[\[1\]](#)[\[2\]](#)
- Confirmation: The C-terminal fragment (m/z 426) contains the unmodified "right" side of the molecule and must remain unchanged.

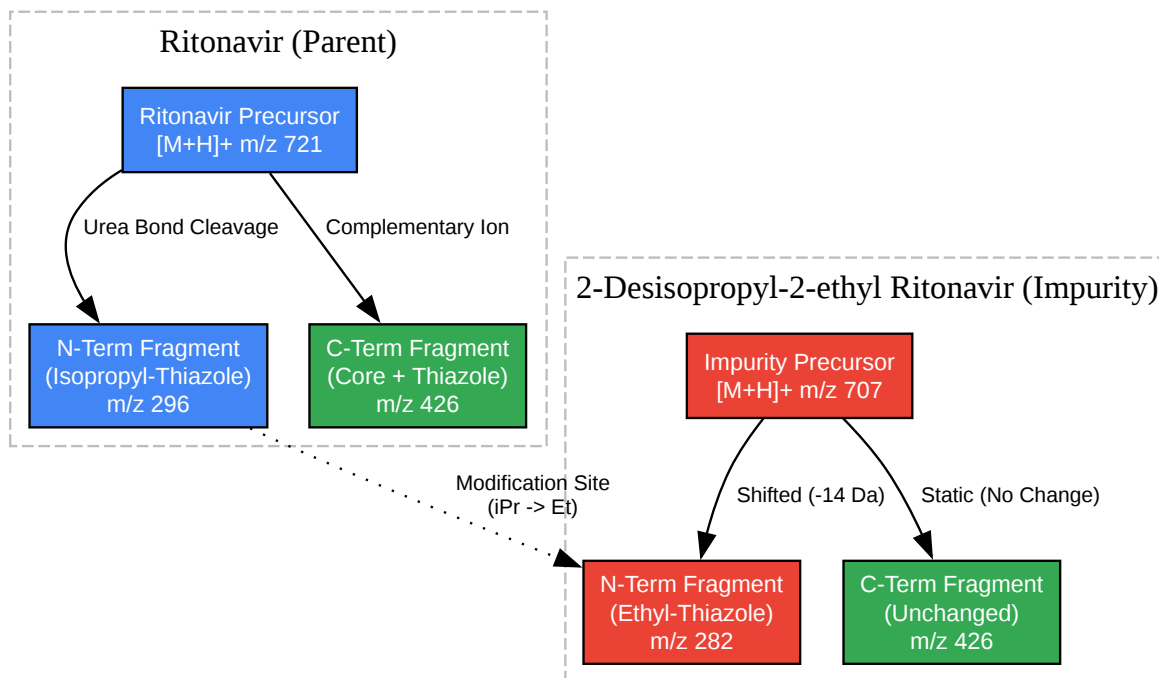
### Diagnostic Transition Table

| Analyte                 | Precursor (m/z) | Fragment 1 (N-Term) | Fragment 2 (C-Term) | Interpretation                                                               |
|-------------------------|-----------------|---------------------|---------------------|------------------------------------------------------------------------------|
| Ritonavir               | 721.3           | 296.1               | 426.2               | Reference Standard                                                           |
| Impurity I              | 707.3           | 282.1               | 426.2               | Shifted N-term (-14); Static C-term. <a href="#">[1]</a> <a href="#">[2]</a> |
| Impurity (Hypothetical) | 707.3           | 296.1               | 412.2               | False Positive (Modification on C-term)                                      |

## Visualizations

### Fragmentation Pathway Diagram

This diagram illustrates the mechanistic cleavage of the impurity compared to the parent drug.

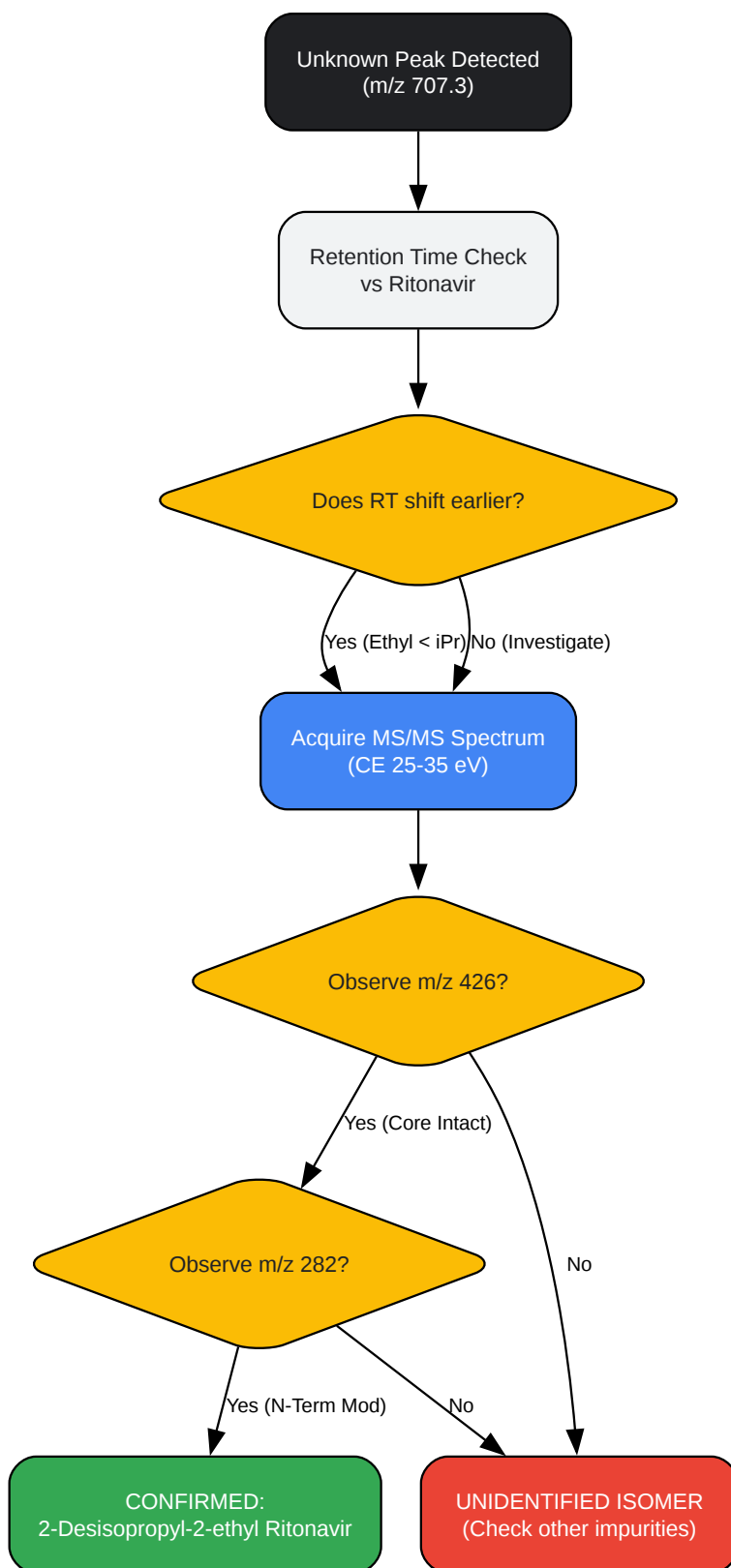


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Caption: Comparative fragmentation tree showing the mass shift in the N-terminal fragment (296 → 282) while the C-terminal fragment (426) remains constant, confirming the location of the ethyl substitution.

## Identification Workflow

A logic gate for establishing the identity of the impurity in a mixture.



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Caption: Step-by-step decision tree for confirming the identity of Ritonavir EP Impurity I using chromatographic behavior and spectral fingerprinting.

## References

- European Pharmacopoeia (Ph.[2] Eur.). Ritonavir Monograph 2136. (Defines Impurity I structure and limits). [1][2]
- Gangl, E., et al. (2002).[2][5] Structural elucidation of metabolites of ritonavir and indinavir by liquid chromatography-mass spectrometry. Journal of Chromatography A. (Establishes the foundational fragmentation pathways of Ritonavir).
- PubChem Compound Summary. **2-Desisopropyl-2-ethyl ritonavir** (CID 482956).[1][2] National Center for Biotechnology Information. [1][2]
- Togami, K., et al. (2021). Simultaneous measurement of COVID-19 treatment drugs (nirmatrelvir and ritonavir) in rat plasma by UPLC-MS/MS. (Provides validated MRM transitions for Ritonavir parent).
- Splendid Lab. **2-Desisopropyl-2-ethyl Ritonavir** Reference Standard Data. (Chemical properties and synonyms).

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## Sources

- 1. 2-Desisopropyl-2-ethyl Ritonavir | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. PubChemLite - 2-desisopropyl-2-ethyl ritonavir (C36H46N6O5S2) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 3. Ritonavir EP Impurity I | 165315-26-4 [[chemicalbook.com](https://www.chemicalbook.com)]
- 4. Simultaneous measurement of COVID-19 treatment drugs (nirmatrelvir and ritonavir) in rat plasma by UPLC-MS/MS and its application to a pharmacokinetic study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 5. Metabolomic screening and identification of bioactivation pathways of ritonavir - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
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